

# Application of Tetrabromophenolphthalein ethyl ester as a pH indicator in titrations.

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## Compound of Interest

Compound Name: *Tetrabromophenolphthalein ethyl ester*

Cat. No.: *B073270*

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## Application of Tetrabromophenolphthalein Ethyl Ester as a pH Indicator in Titrations

For Researchers, Scientists, and Drug Development Professionals

### Application Notes

**Tetrabromophenolphthalein ethyl ester** (TBPE) is a synthetic dye belonging to the phthalein family of compounds, which are well-known for their use as acid-base indicators. TBPE exhibits a distinct color change in response to variations in pH, making it a valuable tool for determining the endpoint of acid-base titrations. Its specific properties make it particularly suitable for certain types of titrations where the equivalence point lies within the acidic range.

TBPE undergoes a reversible structural change as the concentration of hydrogen ions ( $H^+$ ) in a solution changes. In its acidic form, the molecule is in a lactone form, which is colorless or pale yellow. As the solution becomes less acidic and the pH increases, the lactone ring opens to form a quinoid structure, which is intensely colored. The presence of four bromine atoms and an ethyl ester group on the phenolphthalein backbone fine-tunes the  $pK_a$  of the indicator, causing the color transition to occur within a specific pH range.

The primary application of TBPE as a pH indicator is in titrations where a sharp pH change occurs within its transition range. This makes it particularly useful for the titration of weak bases

with strong acids, where the equivalence point typically falls in the acidic region. It can also be employed in other analytical techniques that require a visual or spectrophotometric determination of an acidic endpoint.

## Physicochemical Properties and Indicator Characteristics

The effectiveness of **Tetrabromophenolphthalein ethyl ester** as a pH indicator is determined by its distinct physicochemical properties. A summary of these key characteristics is provided in the table below.

Property	Value	Reference
Chemical Name	3',3'',5',5''-Tetrabromophenolphthalein ethyl ester	N/A
CAS Number	1176-74-5	N/A
Molecular Formula	C <sub>22</sub> H <sub>14</sub> Br <sub>4</sub> O <sub>4</sub>	N/A
Molecular Weight	661.96 g/mol	N/A
Appearance	Yellow to red powder	[1]
pH Transition Range	3.0 - 4.2	N/A
Color in Acidic Medium	Yellow	N/A
Color in Basic Medium	Blue	N/A
pKa (estimated)	4.5	[2]
Solubility	Soluble in ethanol	N/A

## Experimental Protocols

### Preparation of Tetrabromophenolphthalein Ethyl Ester Indicator Solution (0.1% w/v)

Materials:

- **Tetrabromophenolphthalein ethyl ester** powder
- Ethanol (95% or absolute)
- Volumetric flask (100 mL)
- Analytical balance
- Spatula
- Weighing paper

Procedure:

- Accurately weigh 0.1 g of **Tetrabromophenolphthalein ethyl ester** powder using an analytical balance.
- Transfer the weighed powder into a 100 mL volumetric flask.
- Add approximately 50 mL of ethanol to the volumetric flask.
- Swirl the flask gently to dissolve the powder completely. A magnetic stirrer can be used for efficient dissolution.
- Once the powder is fully dissolved, add ethanol to the flask up to the 100 mL mark.
- Stopper the flask and invert it several times to ensure a homogeneous solution.
- Store the indicator solution in a well-sealed, labeled bottle, protected from light.

## Protocol 1: Titration of a Weak Base with a Strong Acid (e.g., Ammonia with Hydrochloric Acid)

This protocol outlines the use of TBPE in a titration where the equivalence point is expected to be in the acidic pH range, for which TBPE is ideally suited.

Materials:

- Standardized strong acid solution (e.g., 0.1 M Hydrochloric Acid, HCl)
- Weak base solution of unknown concentration (e.g., Ammonia,  $\text{NH}_3$ )
- **Tetrabromophenolphthalein ethyl ester** indicator solution (0.1% in ethanol)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flask (250 mL)
- Beakers
- Funnel
- Retort stand and burette clamp
- White tile or paper

Procedure:

- Rinse the burette with a small amount of the standardized HCl solution and then fill it, ensuring no air bubbles are trapped in the tip. Record the initial burette reading.
- Pipette 25.0 mL of the ammonia solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of the **Tetrabromophenolphthalein ethyl ester** indicator solution to the flask. The solution should turn a shade of blue, indicating a basic environment.
- Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change.
- Slowly add the HCl from the burette to the ammonia solution while constantly swirling the flask.
- As the endpoint is approached, the blue color will start to fade. Add the titrant drop by drop at this stage.

- The endpoint is reached when the solution undergoes a sharp and permanent color change from blue to yellow.
- Record the final burette reading. The volume of HCl used is the difference between the final and initial readings.
- Repeat the titration at least two more times to ensure concordant results (volumes that agree within  $\pm 0.1$  mL).
- Calculate the concentration of the weak base using the average volume of the strong acid used.

## Protocol 2: Suitability Assessment for Other Titration Types

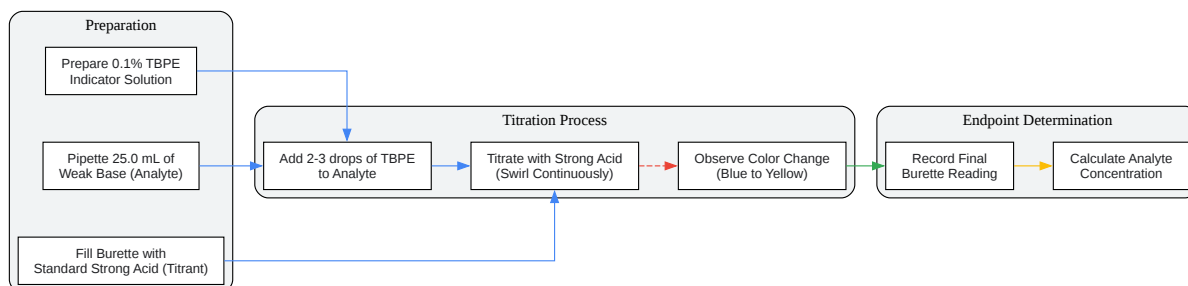
Strong Acid vs. Strong Base (e.g., HCl vs. NaOH):

- Endpoint pH: Approximately 7.
- TBPE Suitability: Not suitable. The pH transition range of TBPE (3.0-4.2) is well below the equivalence point of a strong acid-strong base titration. The color change would occur long before the actual equivalence point is reached, leading to inaccurate results.

Weak Acid vs. Strong Base (e.g., Acetic Acid vs. NaOH):

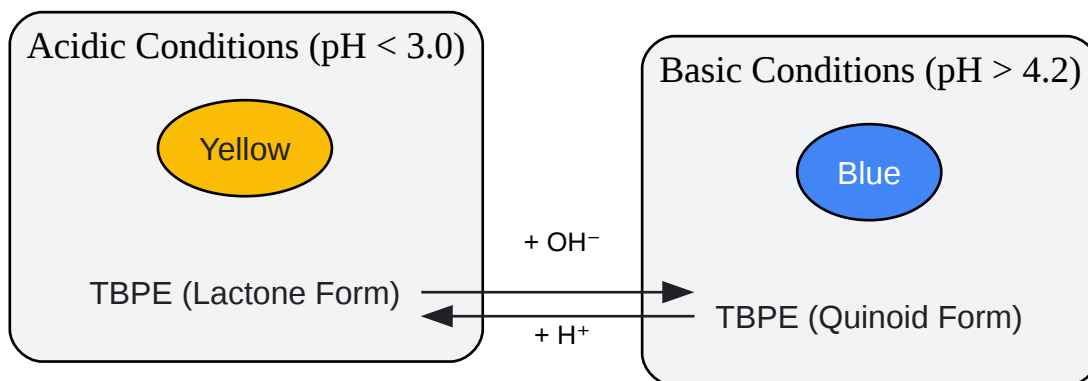
- Endpoint pH: Above 7 (in the basic range).
- TBPE Suitability: Not suitable. Similar to the strong acid-strong base titration, the transition range of TBPE is in the acidic region, while the equivalence point for this titration lies in the basic region. An indicator like phenolphthalein (pH range 8.2-10) would be appropriate here.

## Visualizations



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Caption: Experimental workflow for titration using TBPE indicator.



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Caption: Color change mechanism of TBPE indicator with pH.

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## References

- 1. TETRABROMOPHENOLPHTHALEIN ETHYL ESTER | 1176-74-5 [chemicalbook.com]
- 2. Tetrabromophenolphthalein ethyl ester | C<sub>22</sub>H<sub>14</sub>Br<sub>4</sub>O<sub>4</sub> | CID 92873 - PubChem [pubchem.ncbi.nlm.nih.gov]
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